

Factors affecting Digoxin stability in serum samples for analysis

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Technical Support Center: Digoxin Serum Sample Stability

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the factors affecting the stability of digoxin in human serum samples intended for analysis. Accurate quantification of digoxin is critical due to its narrow therapeutic index. This resource offers troubleshooting advice and answers to frequently asked questions to ensure the integrity of your experimental results.

Frequently Asked Questions (FAQs) Sample Handling and Storage

Q1: What is the optimal temperature for short-term storage of serum samples for digoxin analysis?

A1: For short-term storage, it is recommended to keep serum samples refrigerated at 2-8°C. Digoxin in serum is stable for up to 7 days at this temperature.^{[1][2]} Some sources suggest stability for up to 2 days at 2-8°C or for 8 hours at room temperature.^[3] One study indicated

that digoxin in unprocessed clotted blood is stable for up to 12 hours at room temperature, with concentrations remaining within $\pm 10\%$ of the baseline.^[2]

Q2: What are the recommended conditions for long-term storage of serum samples?

A2: For long-term storage, serum samples should be frozen at -20°C or lower. Digoxin is stable for at least 6 months when stored at -20°C .^[4] Some laboratory manuals suggest that samples are stable for up to 4 months when frozen.^[5]

Q3: How many freeze-thaw cycles can a serum sample undergo before digoxin concentration is affected?

A3: It is best to avoid repeated freeze-thaw cycles.^[6] While specific quantitative data on the effect of multiple freeze-thaw cycles on digoxin are limited, studies on other serum analytes have shown that repeated cycles can affect the concentration of various components.^{[5][7][8][9]} For critical analyses, it is advisable to aliquot samples into single-use vials before freezing.

Q4: Does exposure to light affect the stability of digoxin in serum samples?

A4: Yes, digoxin is known to be sensitive to light.^[10] It is recommended to protect samples from light during storage to prevent photodegradation. While one study on a compounded digoxin solution did not take special care to protect the product from light during storage, they still recommended protecting diluted solutions of digoxin from light.^[10]

Sample Quality

Q5: Can I use hemolyzed serum samples for digoxin analysis?

A5: The use of hemolyzed samples is generally discouraged and is often listed as a cause for sample rejection.^[5] However, the extent of interference can depend on the analytical method. One study found that spurious hemolysis did not significantly impact the reliability of digoxin testing on specific immunoassay platforms (Siemens RXL MAX and Roche Cobas e601), with a bias of less than 10%.^[7] It is crucial to validate the specific analytical method for its tolerance to hemolysis.

Q6: What is the effect of pH on digoxin stability in serum?

A6: Digoxin is susceptible to hydrolysis in acidic conditions. While significant degradation is unlikely to occur within the normal physiological pH range of serum, it is a critical factor to consider, especially if samples are processed or stored in a way that might alter their pH.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Unexpectedly low digoxin concentrations	Sample Degradation: Improper storage (e.g., prolonged storage at room temperature, exposure to light).	1. Verify Storage Conditions: Confirm that samples were stored at the correct temperature and protected from light. 2. Review Sample Age: Ensure that the analysis was performed within the recommended time frame for the storage condition. 3. Aliquot New Samples: If possible, re-collect and analyze a fresh sample, ensuring proper handling and storage.
Adsorption to container: Digoxin can adsorb to certain plastics.	1. Use Appropriate Containers: Store and transport samples in glass containers whenever possible. [11]	
Unexpectedly high digoxin concentrations	Cross-reactivity with other substances: Some immunoassays may show cross-reactivity with other cardiac glycosides (e.g., digitoxin, deslanoside), metabolites, or endogenous substances (Digoxin-Like Immunoreactive Factors - DLIFs). [12]	1. Review Patient Medications: Check if the patient is taking any medications known to cross-react with the digoxin assay being used. 2. Use a More Specific Assay: Consider re-analyzing the sample with a more specific method, such as a different immunoassay with lower cross-reactivity or a chromatographic method like LC-MS. 3. Address DLIFs: Be aware that DLIFs can be present in patients with renal failure, liver disease, pregnant women, and neonates,

potentially causing falsely elevated results.[\[12\]](#)

High variability between replicate measurements

Sample Inhomogeneity:
Inadequate mixing of the sample after thawing.

1. Ensure Proper Mixing:
Gently vortex or invert the sample tube several times after thawing and before aliquoting for analysis.

Instrumental Error: Issues with the analytical instrument.

1. Perform Instrument Maintenance and Calibration:
Follow the manufacturer's guidelines for instrument maintenance and calibration.
2. Run Quality Control Samples: Analyze quality control samples with known digoxin concentrations to verify instrument performance.

Quantitative Data Summary

The stability of digoxin in serum is influenced by several factors. The following tables summarize the available quantitative data.

Table 1: Stability of Digoxin in Serum at Various Temperatures

Storage Temperature	Duration	Analyte Stability	Reference(s)
Room Temperature	Up to 8 hours	Stable	[3]
Room Temperature	Up to 12 hours (in unprocessed clotted blood)	Concentration within $\pm 10\%$ of baseline	[2]
2-8°C (Refrigerated)	Up to 2 days	Stable	[3]
2-8°C (Refrigerated)	Up to 7 days	Stable	[1][2]
-20°C (Frozen)	Up to 4 months	Stable	[5]
-20°C (Frozen)	Up to 6 months	Stable	[4]

Table 2: Effect of Hemolysis on Digoxin Measurement

Hemolysis Level	Analytical Method	Observed Effect	Reference(s)
Spurious Hemolysis	Siemens RXL MAX (Immunoassay)	-4% to -6% decrease in concentration (bias <10%)	[7]
Spurious Hemolysis	Roche Cobas e601 (ECLIA)	No significant variation	[7]
Gross Hemolysis	Not specified	Cause for sample rejection	[5]

Experimental Protocols

Protocol 1: General Assessment of Digoxin Stability in Serum

This protocol provides a framework for evaluating the stability of digoxin under various conditions (temperature, light exposure).

1. Materials:

- Drug-free human serum pool.
- Digoxin stock solution of known concentration.
- Calibrators and quality control materials for the analytical method.
- Appropriate storage containers (e.g., amber glass vials to protect from light).
- Validated analytical instrument for digoxin quantification (e.g., LC-MS/MS, immunoassay analyzer).

2. Sample Preparation:

- Spike the drug-free human serum pool with a known concentration of digoxin to achieve a desired starting concentration (e.g., within the therapeutic range).
- Aliquot the spiked serum into multiple storage containers. A sufficient number of aliquots should be prepared to cover all time points and storage conditions to be tested.

3. Storage Conditions:

- Temperature Stability: Store aliquots at different temperatures (e.g., room temperature (20-25°C), refrigerated (2-8°C), and frozen (-20°C and -80°C)).
- Light Stability (Photostability): Expose a set of aliquots to a controlled light source (e.g., a photostability chamber with a specified light intensity) for various durations. A corresponding set of aliquots should be wrapped in aluminum foil to serve as dark controls.

4. Time Points for Analysis:

- Analyze aliquots at predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours for short-term stability; 1, 2, 4 weeks, and 1, 3, 6 months for long-term stability).

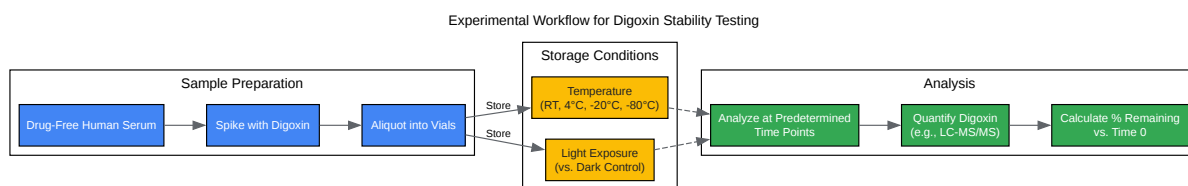
5. Analytical Procedure:

- At each time point, retrieve the samples from their respective storage conditions. If frozen, allow them to thaw completely at room temperature and mix thoroughly by gentle inversion.
- Analyze the samples using a validated analytical method to determine the digoxin concentration.
- Include calibration standards and quality control samples in each analytical run to ensure the accuracy and precision of the measurements.

6. Data Analysis:

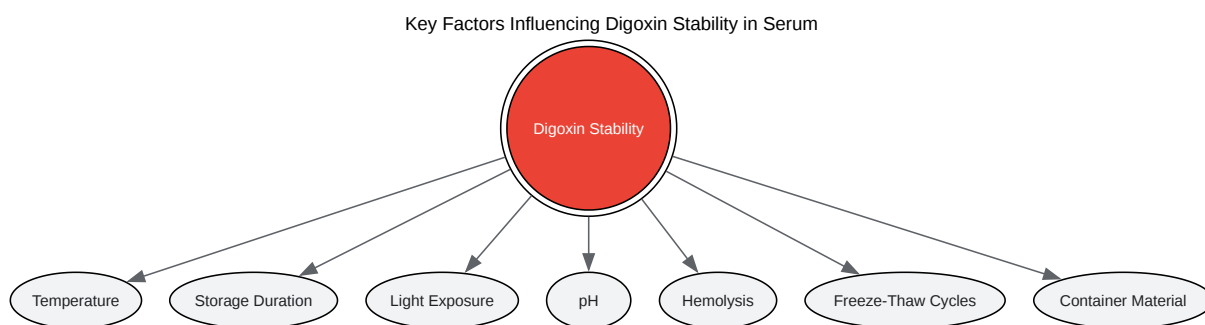
- Calculate the percentage of digoxin remaining at each time point relative to the initial concentration (time 0).
- A common acceptance criterion for stability is the concentration remaining within $\pm 15\%$ of the initial concentration.

Visualizations



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Caption: Workflow for assessing the stability of digoxin in serum samples.



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Caption: Factors that can impact the stability of digoxin in serum samples.

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